

# bromide vs cyanide gold leaching efficiency

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## Compound Focus: Gold tribromide

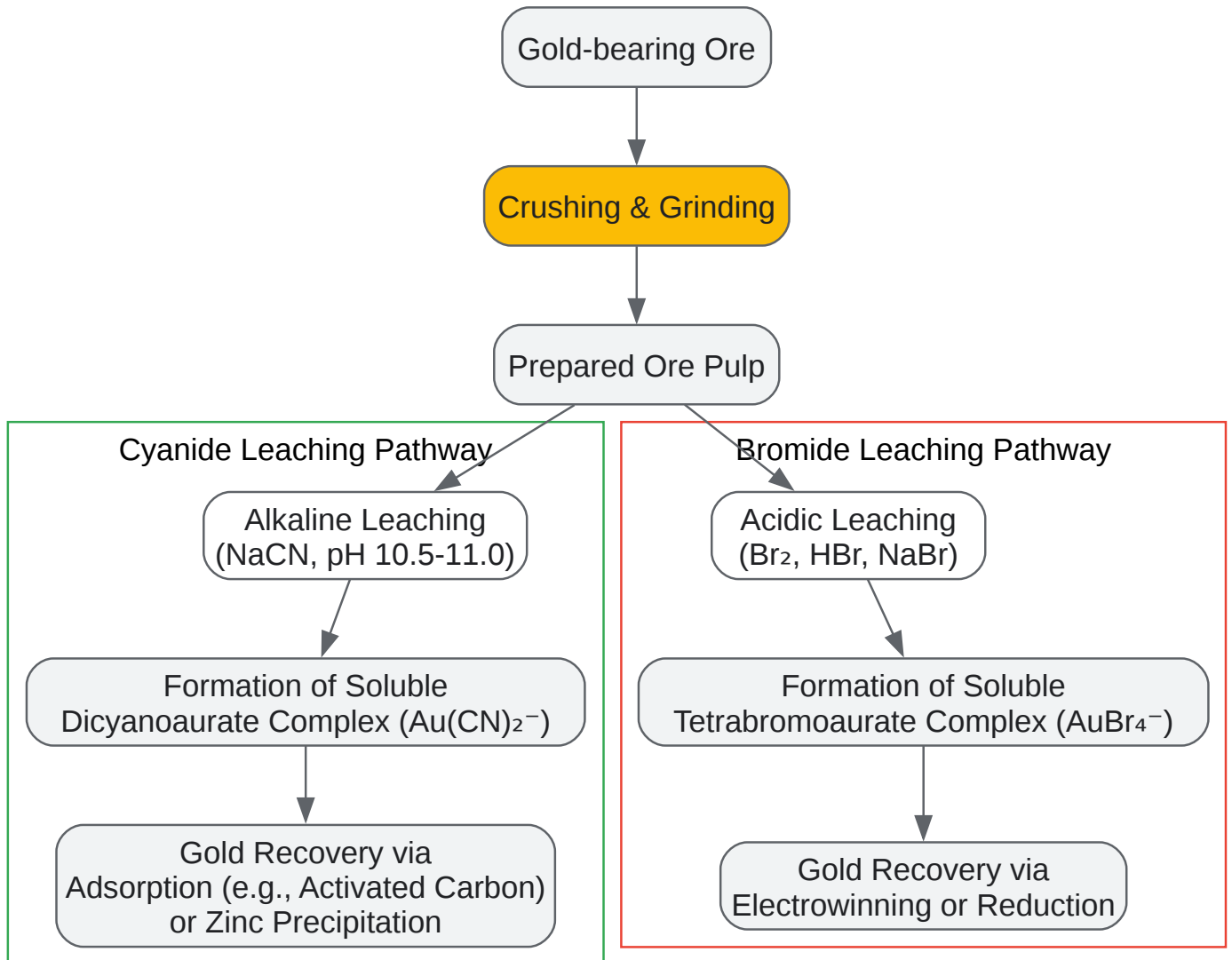
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## Chemical Mechanisms and Workflows

The core of the comparison lies in the different chemical pathways these reagents use to dissolve gold.



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*Diagram: Comparative Gold Leaching Pathways. The two processes differ fundamentally in their chemical environment and the complex formed [1] [2].*

## Cyanide Leaching Protocol

The cyanidation process is well-established and optimized over decades [1] [3]:

- **Ore Preparation:** The run-of-mine ore is crushed and ground to a fine powder to liberate gold particles [3] [4].

- **Leaching:** The ground ore is mixed with water to form a slurry in agitated tanks. A dilute sodium cyanide (NaCN) solution is added, typically at a concentration of 0.3% [5]. The pH is critically maintained above 10.5, usually using lime (CaO), to prevent the formation of toxic hydrogen cyanide gas [1] [3].
- **Reaction:** In the presence of oxygen, gold is oxidized and forms a stable soluble complex. The Elsner equation describes this reaction [1]:  $4 \text{ Au} + 8 \text{ NaCN} + \text{O}_2 + 2 \text{ H}_2\text{O} \rightarrow 4 \text{ Na}[\text{Au}(\text{CN})_2] + 4 \text{ NaOH}$
- **Gold Recovery:** The dissolved gold complex is then recovered from the solution, most commonly by adsorption onto activated carbon (as in the Carbon-in-Leach process) or by cementation using zinc dust [1] [4].

## Bromide Leaching Protocol

Bromide leaching operates through a different mechanism and is still primarily at the research stage [2]:

- **Leaching:** The ore pulp is treated with a bromide-based lixiviant. This can be elemental bromine (Br<sub>2</sub>) or bromide salts (e.g., NaBr) in combination with an oxidant like chlorine or hypochlorite in an acidic medium [2].
- **Reaction:** Gold is oxidized to the Au(III) state, forming a soluble tetrabromoaurate complex [2]. The primary reaction can be summarized as:  $2 \text{ Au} + 3 \text{ Br}_2 + 2 \text{ Br}^- \rightarrow 2 [\text{AuBr}_4]^-$
- **Gold Recovery:** Gold is recovered from the pregnant bromide solution using techniques like electrowinning or chemical reduction [2].

## Advantages and Limitations

When choosing a leaching reagent, you must balance efficiency, cost, and environmental impact.

| Factor                         | Cyanide  | Bromide  |
|--------------------------------|--|--|
| Efficiency & Selectivity       | High selectivity for gold, effective for low-grade ores [6]. Slow dissolution rate [2].                                      | Very fast dissolution rate [2]. Less selective, may dissolve other metals.   |
| Environmental & Safety Profile | <b>Highly toxic;</b> major environmental risks from spills; strict regulations and costly waste management required [1] [6]. | <b>Corrosive and volatile;</b> requires careful handling. Generally considered less environmentally persistent than cyanide [2]. |

| Factor              | Cyanide  | Bromide  |
|---------------------|--|--|
| Process & Economics | Mature, well-understood technology; cost-effective reagents [2] [6]. | Higher reagent cost; acidic conditions require more corrosion-resistant equipment [2]. |

## Research and Alternatives

The search for cyanide alternatives is driven by both environmental and technical needs, especially for processing refractory ores where cyanide performance is poor [2] [5].

- **Thiosulfate:** Considered the most promising non-toxic alternative and has seen some industrial application. However, its chemistry is complex, it has high reagent consumption, and can be slower than cyanide [2].
- **Thiourea:** Offers a faster leaching rate than cyanide but is limited by high reagent costs and issues with reagent decomposition and surface passivation [2].
- **Iodide-Iodine Systems:** This system has a very high dissolution rate and good selectivity. Its main barriers are the high cost of iodine and the need to prevent iodine loss [2] [7]. Recent research even explores using iodide-oxidising bacteria to regenerate the lixiviant [7].
- **Bioleaching:** Uses microorganisms to oxidize sulfide minerals in refractory ores, making the gold accessible for subsequent leaching. It is eco-friendly but can be a very slow process [3] [5].

I hope this detailed comparison provides a solid foundation for your guide. The choice between bromide and cyanide is a trade-off between speed and a mature, albeit hazardous, industrial practice.

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To cite this document: Smolecule. [bromide vs cyanide gold leaching efficiency]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b570179#bromide-vs-cyanide-gold-leaching-efficiency]

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